

# Proper Disposal Procedures for 2,5-Difluoronitrobenzene

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## Compound of Interest

Compound Name: 2,5-Difluoronitrobenzene

Cat. No.: B1216864

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This document provides essential safety and logistical information for the proper disposal of **2,5-Difluoronitrobenzene**, ensuring the safety of laboratory personnel and environmental protection. The following procedures offer step-by-step guidance for handling and disposing of this chemical.

## Immediate Safety and Handling Precautions

Before handling **2,5-Difluoronitrobenzene**, it is crucial to be aware of its hazards and to use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)[\[2\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[\[3\]](#)
- Body Protection: Wear a lab coat or other protective clothing.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If working in an area with poor ventilation or potential for vapor inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[\[3\]](#)

Handling and Storage:

- Avoid contact with skin and eyes.[1]
- Avoid inhaling vapor or mist.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Keep containers tightly closed in a dry and cool place.[1][4]

## Spill and Emergency Procedures

In the event of a spill, follow these steps immediately:

- Evacuate: Evacuate non-essential personnel from the spill area.[1]
- Ventilate: Ensure adequate ventilation.[1]
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[1][3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[1][3]
- Absorption: Contain and collect the spillage with a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[1]
- Collection: Place the absorbed material into a suitable, labeled, and closed container for disposal according to local regulations.[1][3]

## Step-by-Step Disposal Protocol

Disposal of **2,5-Difluoronitrobenzene** must be handled as hazardous waste. Adherence to local, state, and federal regulations is mandatory.

- Waste Identification:
  - Label the waste container clearly as "Hazardous Waste: **2,5-Difluoronitrobenzene**".
  - Include hazard symbols (e.g., Combustible, Harmful, Health Hazard).

- As a halogenated organic compound, it should be segregated with other halogenated waste streams.[5][6]
- Waste Collection and Storage:
  - Collect waste **2,5-Difluoronitrobenzene** in a dedicated, properly sealed, and chemically compatible container.
  - Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
  - Do not mix with other waste types unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.
- Arranging for Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and disposal.[3][4]
  - Provide them with the Safety Data Sheet (SDS) for **2,5-Difluoronitrobenzene**.
- Approved Disposal Methods:
  - The primary recommended method of disposal is incineration. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3][4]
  - Do not dispose of this chemical down the drain or in regular trash.[1]

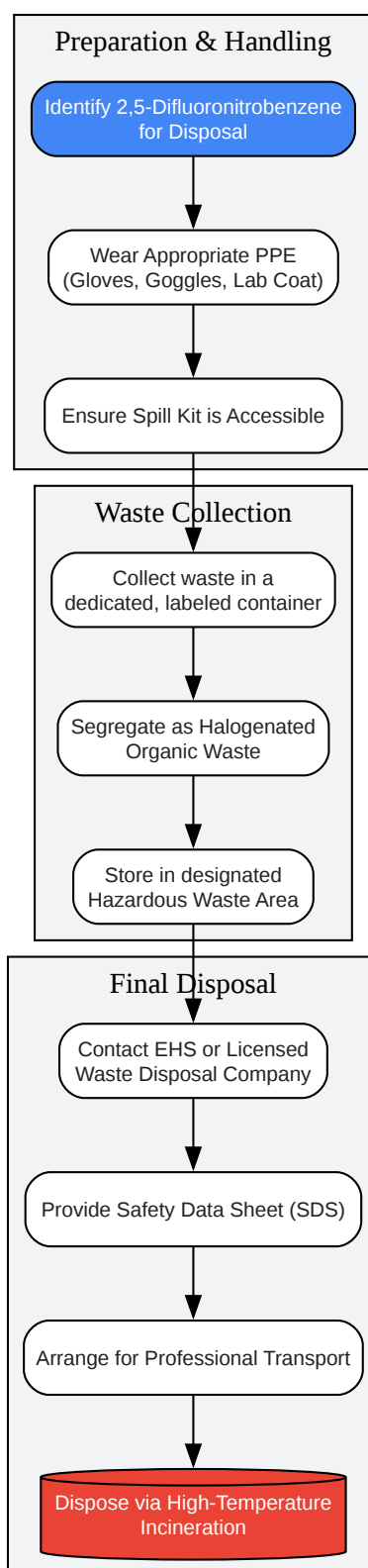
## Quantitative Data Summary

The following table summarizes key quantitative data for **2,5-Difluoronitrobenzene**.

Property	Value	Citation
CAS Number	364-74-9	
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>2</sub> NO <sub>2</sub>	
Molecular Weight	159.09 g/mol	
Appearance	Yellow clear liquid	[1]
Melting Point	-11.7 °C	[1]
Boiling Point	206.5 °C	[1]
Density	1.467 g/mL at 25 °C	[1]
Flash Point	90 °C (closed cup)	[1]
Hazard Classifications	Combustible liquid, Harmful if swallowed, Suspected of causing genetic defects	[2]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,5-Difluoronitrobenzene**.



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Caption: Workflow for the safe disposal of **2,5-Difluoronitrobenzene**.

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